

# Trifludimoxazin herbicidal spectrum of activity

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## Compound of Interest

Compound Name: Trifludimoxazin

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An In-Depth Technical Guide to the Herbicidal Spectrum of Activity of **Trifludimoxazin**

## Introduction

**Trifludimoxazin** is a novel protoporphyrinogen oxidase (PPO)-inhibiting herbicide from the 1,3,5-triazinane chemical class.[1] It is being developed for the pre-plant burndown and pre-emergence control of a wide array of problematic annual broadleaf weeds and some annual grass species.[2][3] This technical guide provides a comprehensive overview of its mechanism of action, herbicidal spectrum, and performance, based on available research and experimental data. **Trifludimoxazin** is intended for use in various cropping systems, including cereals, corn, soybean, and pulse crops, as well as in tree crops and non-crop areas.[3][4]

## Mechanism of Action

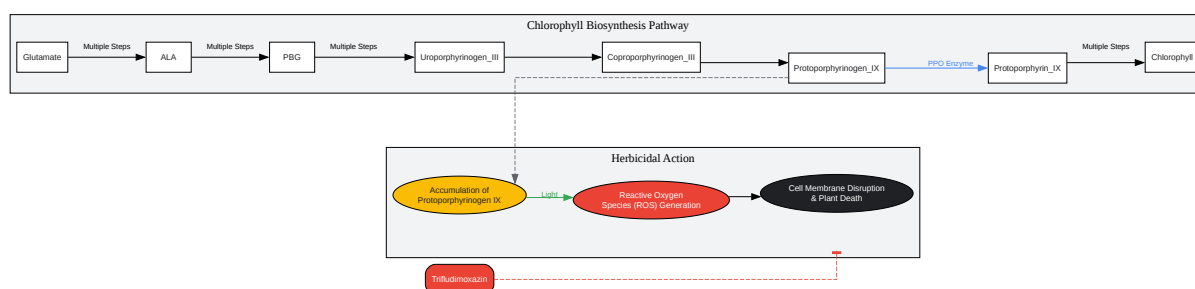
**Trifludimoxazin's** herbicidal activity stems from its potent inhibition of the protoporphyrinogen oxidase (PPO) enzyme (EC 1.3.3.4).[1] This enzyme is critical in the chlorophyll and heme biosynthesis pathways in plants.[5]

The key steps are:

- **PPO Enzyme Inhibition:** **Trifludimoxazin** binds to the active site of the PPO enzyme, preventing it from catalyzing the conversion of protoporphyrinogen IX (Proto IX) to protoporphyrin IX (Proto IX).[6][7]
- **Accumulation of Proto IX:** This blockage leads to the accumulation of Proto IX within the plant cells, specifically in the chloroplasts and mitochondria.[7]

- **Light-Dependent Peroxidation:** The excess Protoporphyrin IX leaks from its normal pathway and, in the presence of light and oxygen, is rapidly oxidized into Proto IX. This process generates highly reactive singlet oxygen atoms.[6]
- **Cell Membrane Disruption:** These reactive oxygen species cause rapid lipid peroxidation, leading to the destruction of cell membranes, loss of cellular integrity, and ultimately, plant death.[6]

Susceptible weeds typically show symptoms of injury within hours of application under optimal growing conditions and die within a few days.[2]



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**Caption:** Inhibition of the PPO enzyme by Trifludimoxazin.

## Herbicidal Spectrum of Activity

**Trifludimoxazin** provides effective pre-emergence and post-emergence (burndown) control of a diverse range of annual broadleaf weeds and certain annual grasses.<sup>[2]</sup> It is particularly effective against economically significant dicot species.<sup>[3]</sup>

## Quantitative Efficacy Data

The following tables summarize the herbicidal efficacy of **trifludimoxazin** from various field and greenhouse studies.

Table 1: Efficacy of Foliar-Applied **Trifludimoxazin** on Key Broadleaf Weeds

Weed Species	Application Rate (g ai ha <sup>-1</sup> )	Weed Control (%)	Source(s)
Glyphosate-Resistant Waterhemp (Amaranthus tuberculatus)	12.5	94	<sup>[8]</sup> <sup>[9]</sup>
	25	99	<sup>[8]</sup>
Giant Ragweed (Ambrosia trifida)	12.5	78	<sup>[8]</sup> <sup>[9]</sup>
	25	79	<sup>[8]</sup>
Horseweed (Conyza canadensis)	12.5 - 25	≤ 20	<sup>[8]</sup> <sup>[9]</sup>

| Glyphosate-Resistant Hairy Fleabane (Conyza sumatrensis) | (in mix with saflufenacil) | 100 | <sup>[5]</sup> |

Table 2: Efficacy of **Trifludimoxazin** Tank Mixtures for Pre-plant Burndown

Weed Species	Herbicide Mixture	Weed Control (%)	Source(s)
Waterhemp ( <i>Amaranthus tuberculatus</i> )	Trifludimoxazin + Glufosinate/Glyphosate/Paraquat/Saflufenacil	≥ 91	<a href="#">[8]</a> <a href="#">[9]</a>
Giant Ragweed ( <i>Ambrosia trifida</i> )	Trifludimoxazin + Glufosinate/Glyphosate/Paraquat/Saflufenacil	≥ 91	<a href="#">[8]</a> <a href="#">[9]</a>

| Palmer Amaranth (*Amaranthus palmeri*) | **Trifludimoxazin** (1.7 g/ha) + Glufosinate (450 g/ha) | 99 | [\[5\]](#) |

Table 3: Weed Control in Peanut with **Trifludimoxazin**-Based Systems

Weed Species	Weed Control (%)	Evaluation Time	Source(s)
Palmer Amaranth ( <i>Amaranthus palmeri</i> )	≥ 91	13 WAA*	<a href="#">[10]</a>
Wild Radish ( <i>Raphanus raphanistrum</i> )	≥ 96	5 WAA*	<a href="#">[10]</a>
Annual Grasses	≥ 97	13 WAA*	<a href="#">[10]</a>

\*WAA: Weeks After Application

## Activity on Herbicide-Resistant Weeds

A key advantage of **trifludimoxazin** is its effectiveness against weed biotypes resistant to other herbicide modes of action, including glyphosate (Group 9) and ALS inhibitors (Group 2).[\[5\]](#) Furthermore, due to a unique binding mechanism, it has shown efficacy against weeds that have developed resistance to other PPO-inhibiting herbicides (Group 14/G).[\[2\]](#)[\[3\]](#)[\[5\]](#) Research indicates that **trifludimoxazin** effectively inhibits mutated PPO2 enzymes from various

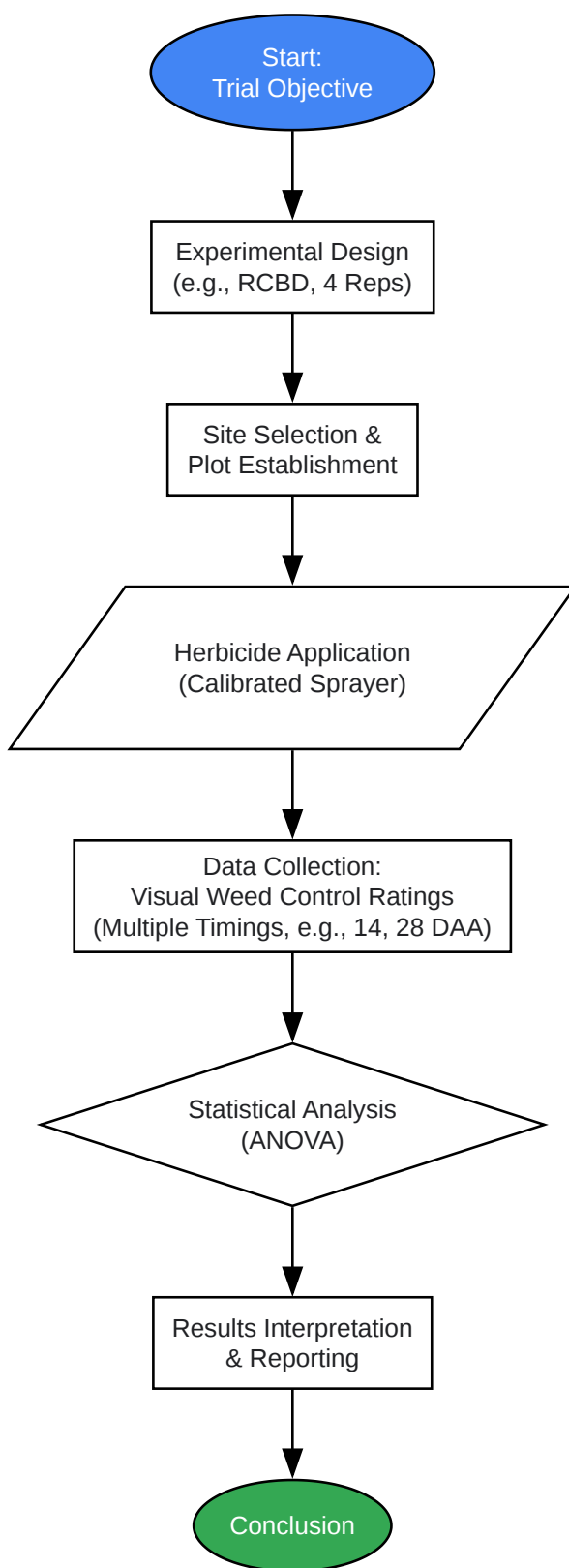
Amaranthus species.[5] Its foliar efficacy on tall waterhemp and Palmer amaranth was not impacted by target-site mutations (such as  $\Delta G210$ ) that confer resistance to other PPO inhibitors like saflufenacil and fomesafen.[9]

## Experimental Protocols

The efficacy data presented are derived from rigorous scientific studies, typically employing the following methodologies.

### Field Efficacy and Crop Tolerance Trials

- **Experimental Design:** Field experiments are commonly established as randomized complete block designs with multiple replications (typically 3 or 4).
- **Plot Size:** Standard small-plot sizes are used, for example, 3 by 9 meters.
- **Application:** Herbicides are applied using CO<sub>2</sub>-pressurized backpack sprayers calibrated to deliver a specific volume of spray solution (e.g., 140-190 L ha<sup>-1</sup>).
- **Treatments:** Trials include **trifludimoxazin** applied alone at various rates (e.g., 12.5 to 50 g ai ha<sup>-1</sup>), in tank mixtures with other herbicides (e.g., glyphosate, glufosinate, saflufenacil), and compared against commercial standards and an untreated control.[8][9]
- **Evaluation:** Weed control is assessed visually on a scale of 0% (no control) to 100% (complete weed death) at multiple intervals after application, such as 14, 21, and 28 days after application (DAA) or 2, 4, and 6 weeks after application (WAA).[8][9][10] Crop injury is also visually rated for symptoms like stunting or necrosis.[10]
- **Data Analysis:** Data are subjected to analysis of variance (ANOVA), and means are separated using statistical tests like Fisher's Protected LSD at a significance level of  $\alpha=0.05$ . [10]



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**Caption:** A typical workflow for a field herbicide efficacy trial.

## Greenhouse Bioassays

Greenhouse studies are often conducted to investigate specific interactions, such as herbicide antagonism or synergism, using methods like isobole analysis.[8] These controlled-environment studies allow for precise evaluation of herbicide performance on specific weed biotypes, including those with confirmed herbicide resistance.

## Soil Mobility and Residual Activity

**Trifludimoxazin** exhibits soil residual activity, which is beneficial for providing extended weed control after application.[3][11] Field trials have demonstrated that **trifludimoxazin** maintains a high level of broadleaf weed control for up to 80 days post-treatment, showing longer residual activity compared to other PPO inhibitors like saflufenacil at the same application rate.[2] Its vertical mobility in soil is influenced by soil texture but can be greater than that of other PPO herbicides like flumioxazin, particularly in sandy soils.[5] This characteristic makes it a valuable tool for weed management in conservation tillage systems.[3]

## Conclusion

**Trifludimoxazin** is a potent, broad-spectrum PPO-inhibiting herbicide with significant utility for both burndown and residual control of key broadleaf weeds and some grasses. Its strong performance against many herbicide-resistant weed biotypes, including those resistant to other PPO inhibitors, establishes it as a valuable new tool for integrated weed management and resistance management strategies. The quantitative data from field and laboratory experiments confirm its high efficacy at low application rates, supporting its role in modern, sustainable agricultural systems.

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